

ethyl palmitate solubility in organic solvents

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Compound Focus: Ethyl palmitate

CAS No.: 628-97-7

Cat. No.: S579029

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Solubility Profile of Ethyl Palmitate

The table below summarizes the available information on how **Ethyl Palmitate** interacts with various solvents.

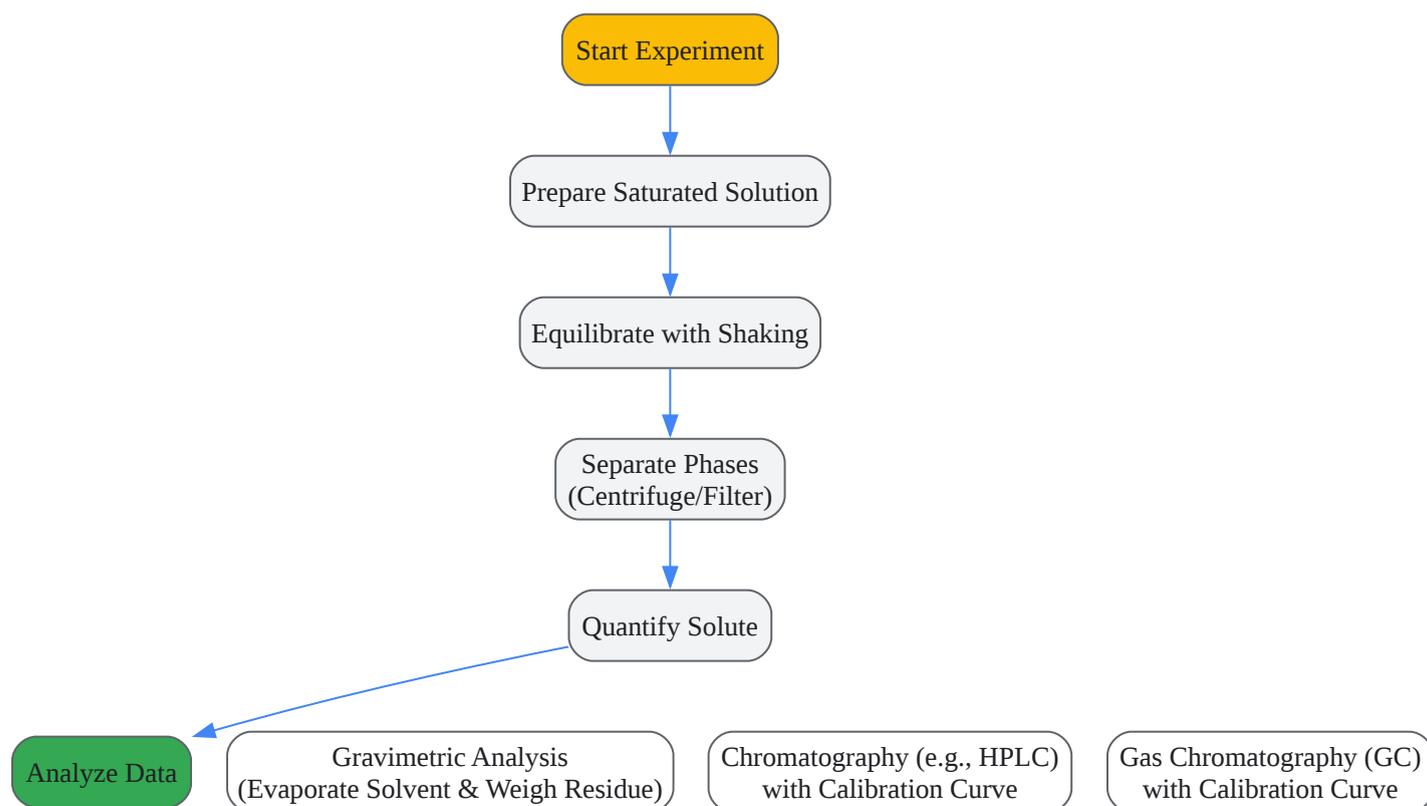
Solvent	Solubility	Notes
Water	Insoluble [1] [2] [3]	--
Ethanol	Soluble [2] [3]	--
Diethyl Ether	Soluble [2]	--
Benzene	Soluble [2]	--
Chloroform	Soluble [2] [3]	--
Acetone	Soluble [2]	--
Ethyl Acetate	Soluble [2] [3]	--
Dichloromethane	Soluble [2]	--
Methanol	Soluble [2]	--

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble [2] [4]	--
Carbon Tetrachloride	Soluble [2]	--
Acetic Acid	Soluble [2]	Information is from a supplier datasheet [2].

Suggested Experimental Workflow for Solubility Determination

Since the search results lack detailed methodologies, the following outlines a general experimental workflow you could employ to determine solubility quantitatively. This typically involves a shake-flask method followed by analytical quantification.

The process for determining solubility typically involves preparing a saturated solution, allowing it to reach equilibrium, separating the phases, and then quantifying the amount of solute dissolved.



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Detailed Protocol Outline

- **Saturation and Equilibrium:**

- Add an excess amount of **Ethyl Palmitate** to a known volume of the organic solvent in a sealed vial.
- Shake the mixture continuously in a temperature-controlled water bath (e.g., at 25°C) for a sufficient period (often 24 hours) to ensure equilibrium is reached between the solid and liquid phases [5].

- **Phase Separation:**

- After equilibrium, allow any undissolved solid to settle or separate the phases promptly using centrifugation or filtration with a 0.45 μm (or smaller) syringe filter to obtain a clear saturated solution. This step must be performed at the same temperature as the equilibrium step to prevent re-precipitation.
- **Quantification of Solute:**
 - **Gravimetric Method:** Pre-weigh a clean evaporation dish. Pipette a precise volume of the clear saturated solution into the dish. Gently evaporate the solvent to dryness under an inert stream of nitrogen or in a vacuum oven. Weigh the dish again; the mass difference is the mass of **Ethyl Palmitate** dissolved in the initial volume. This method is direct but requires the solute to be non-volatile and thermally stable.
 - **Chromatographic Method (Recommended):** This is a more precise and commonly used approach. Prepare a series of standard solutions of **Ethyl Palmitate** in the same solvent with known concentrations. Analyze these standards using a technique like **Gas Chromatography (GC)** or **High-Performance Liquid Chromatography (HPLC)** to create a calibration curve (Concentration vs. Peak Area). Then, analyze a diluted sample of your saturated solution. Compare the peak area of the sample to the calibration curve to calculate its concentration accurately [6]. This method is detailed in quality control protocols for similar compounds [6].

Key Technical Considerations for Researchers

- **Temperature Control:** Solubility is highly temperature-dependent. Maintain a constant temperature throughout the experiment and report it alongside your results.
- **Solvent Purity:** Use high-purity, anhydrous solvents to prevent interference from water or impurities.
- **Analytical Method Validation:** If using a chromatographic method, validate the assay for parameters like linearity, precision, and accuracy specific to **Ethyl Palmitate** in your chosen solvent system.

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References

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